

2-Carboxyethyl Acrylate: A Comprehensive Technical Safety Guide

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Compound of Interest

Compound Name: 2-Carboxyethyl acrylate

Cat. No.: B1210496

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data for **2-Carboxyethyl acrylate** (CEA), a versatile monomer utilized in various research and development applications. This document synthesizes critical information from Safety Data Sheets (SDS) and regulatory guidelines to ensure safe handling, storage, and use in a laboratory setting. All quantitative data is presented in structured tables for clarity and ease of comparison, and detailed experimental protocols for key toxicological assessments are provided.

Chemical and Physical Properties

2-Carboxyethyl acrylate is a colorless, viscous liquid with a characteristic odor.^[1] It is soluble in water and possesses a unique combination of acrylate and carboxylic acid functionalities, making it a valuable building block in polymer synthesis.

Property	Value	Reference
CAS Number	24615-84-7	[1]
Molecular Formula	C6H8O4	[1]
Molecular Weight	144.1 g/mol	[1]
Physical State	Liquid (viscous)	[1]
Color	Colorless	[1]
Odor	Characteristic	[1]
Boiling Point	103 °C at 25 hPa	[1]
Density	1.214 g/mL at 25 °C	
Solubility in Water	Soluble	
Refractive Index	n _{20/D} 1.457	

Hazard Identification and Classification


2-Carboxyethyl acrylate is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are severe skin corrosion and eye damage.

GHS Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage

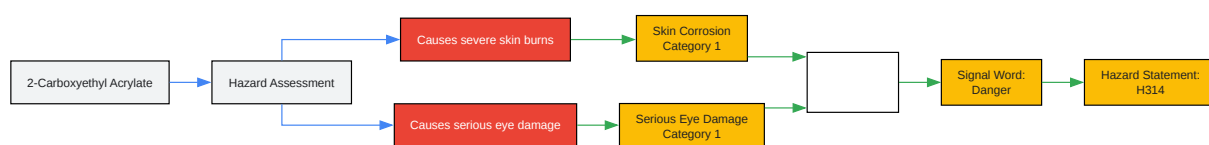
Source:[1]

GHS Label Elements

Pictogram	Signal Word	Hazard Statements
	Danger	H314: Causes severe skin burns and eye damage

Source:[1]

The following diagram illustrates the logical pathway for the GHS classification of **2-Carboxyethyl acrylate** based on its primary hazards.



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GHS Hazard Classification Pathway for **2-Carboxyethyl Acrylate**.

Toxicological Information

The primary toxicological concerns for **2-Carboxyethyl acrylate** are its corrosive effects on the skin and eyes. It is not classified as acutely toxic via oral, dermal, or inhalation routes, nor is it considered a skin sensitizer, mutagen, carcinogen, or reproductive toxicant.[1]

Endpoint	Result	Species	Method
Acute Oral Toxicity (LD50)	> 5000 mg/kg	Rat	Not specified
Skin Corrosion/Irritation	Causes severe skin burns and eye damage	Not specified	Not specified
Serious Eye Damage/Eye Irritation	Causes serious eye damage	Not specified	Not specified
Skin Sensitization	Not classified as a skin sensitizer	Not specified	Not specified
Germ Cell Mutagenicity	Not classified as germ cell mutagenic	Not specified	Not specified
Carcinogenicity	Not classified as carcinogenic	Not specified	Not specified
Reproductive Toxicity	Not classified as a reproductive toxicant	Not specified	Not specified

Source:[1][2]

Experimental Protocols for Key Toxicological Endpoints

The assessment of skin corrosion and eye irritation is critical for the safe handling of **2-Carboxyethyl acrylate**. The following are summaries of the standardized OECD guidelines for these tests.

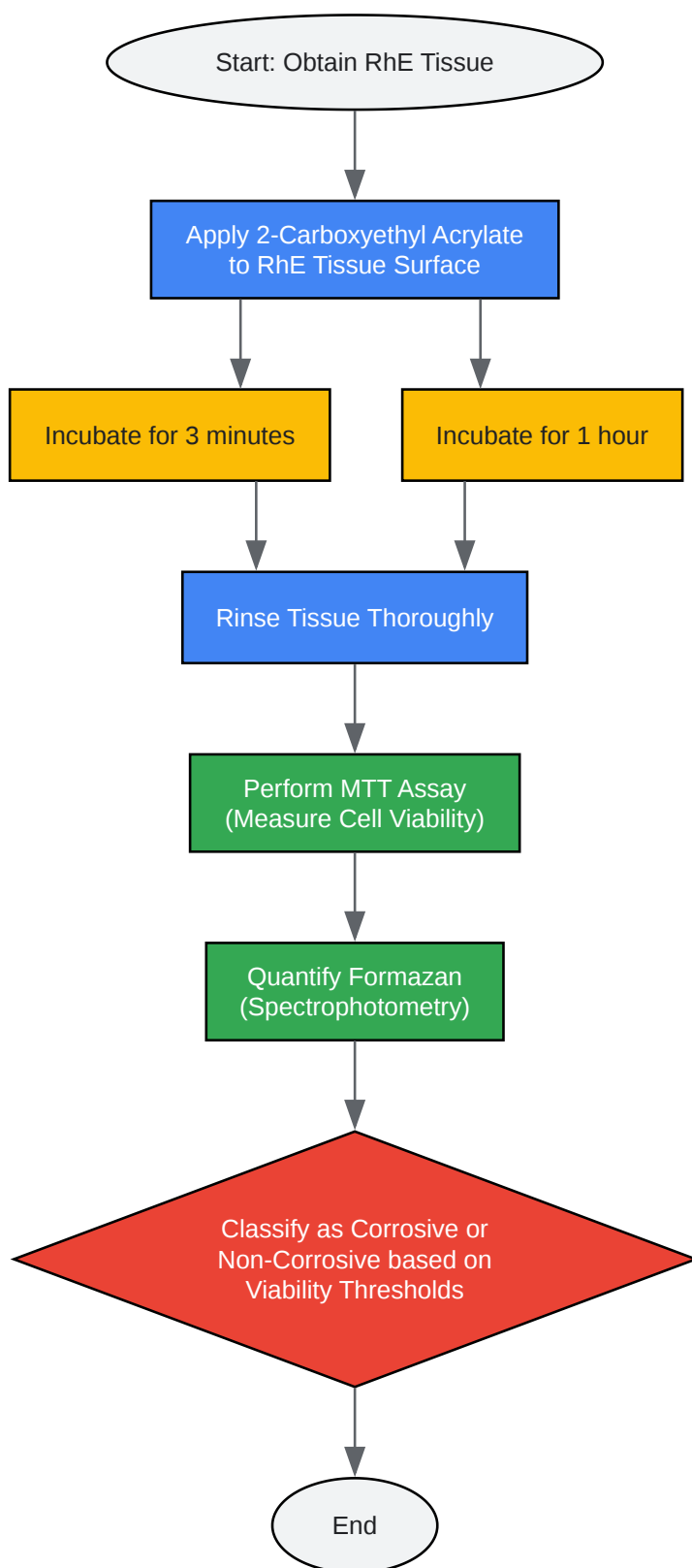
Skin Corrosion: In Vitro Reconstructed Human Epidermis (RhE) Test (OECD Guideline 431)

This in vitro test method utilizes a reconstructed human epidermis model to assess the potential of a chemical to cause skin corrosion.

Methodology:

- **Test System:** A three-dimensional reconstructed human epidermis model, which mimics the biochemical and physiological properties of the upper layers of human skin.
- **Procedure:**
 - The test chemical is applied topically to the surface of the RhE tissue.
 - The exposure duration is typically for defined periods, such as 3 minutes and 1 hour.
 - Following exposure, the tissue is thoroughly rinsed to remove the test chemical.
 - The viability of the skin tissue is then determined using a cell viability assay, most commonly the MTT assay. In this assay, the mitochondrial dehydrogenase of viable cells reduces the yellow MTT tetrazolium salt to a purple formazan, which is then extracted and quantified spectrophotometrically.
- **Classification:** A substance is identified as corrosive if the mean tissue viability is below a certain threshold after a specific exposure time.

The workflow for the in vitro skin corrosion test is depicted below.



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Workflow for OECD Guideline 431 Skin Corrosion Test.

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This in vivo test is designed to determine the potential of a substance to cause irritation or corrosion to the eye.

Methodology:

- Test System: Typically, albino rabbits are used for this test.
- Procedure:
 - A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
 - The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.
 - The degree of eye irritation is evaluated by scoring lesions of the cornea (opacity), iris, and conjunctiva (redness and swelling).
- Classification: The substance is classified based on the severity and reversibility of the observed eye lesions. Severe, irreversible damage leads to a classification of "Serious Eye Damage," while reversible irritation leads to a classification of "Eye Irritation."

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure safety.

Aspect	Recommendation
Ventilation	Use only in well-ventilated areas. Local exhaust ventilation is recommended.[1]
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, and eye/face protection.[1] In case of inadequate ventilation, wear respiratory protection.[3]
Hygiene	Do not eat, drink, or smoke in work areas. Wash hands thoroughly after handling.[1]
Storage Conditions	Store in a tightly closed container in a cool, well-ventilated place.[4]
Incompatible Materials	Keep away from oxidizing agents.

First Aid Measures

In case of exposure, immediate action is crucial.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower for at least 15 minutes. Seek immediate medical attention.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[1]
Ingestion	Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[1]

Fire-Fighting Measures

While not readily flammable, **2-Carboxyethyl acrylate** is combustible.[1]

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
Unsuitable Extinguishing Media	Do not use a heavy water stream.[1]
Hazardous Combustion Products	Carbon monoxide (CO) and carbon dioxide (CO ₂).[1]
Fire-Fighting Procedures	Wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Ecological Information

Currently, there is limited quantitative data available on the ecotoxicity of **2-Carboxyethyl acrylate**. It is not classified as hazardous to the aquatic environment.[1] However, as with all chemicals, release into the environment should be avoided.[1]

This guide is intended to provide key safety information for trained professionals. Always refer to the most current and complete Safety Data Sheet (SDS) from your supplier before handling this chemical.

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